

Application Note: Preparation and Handling of DDP-38003 Dihydrochloride Stock Solutions

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: DDP-38003 dihydrochloride

Cat. No.: B10800141

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Introduction

DDP-38003 is a novel, orally available, and potent inhibitor of histone lysine-specific demethylase 1A (KDM1A/LSD1), a key epigenetic regulator.^{[1][2][3]} With an IC₅₀ value of 84 nM, DDP-38003 demonstrates significant activity against its target.^{[1][4]} KDM1A/LSD1 is an enzyme responsible for the demethylation of mono- and di-methylated lysine 4 and lysine 9 on histone H3 (H3K4me1/2 and H3K9me1/2).^{[5][6]} Overexpression of KDM1A/LSD1 is observed in various cancers, where it contributes to the silencing of tumor-suppressor genes, leading to increased proliferation and a block in cell differentiation.^{[5][6]}

By inhibiting KDM1A/LSD1, DDP-38003 can reactivate the expression of these silenced genes, inducing differentiation and apoptosis in cancer cells.^[6] Due to these properties, DDP-38003 is investigated as a potential oral anticancer agent, having shown efficacy in increasing survival in mouse models of leukemia.^{[1][4][5]} This document provides a detailed protocol for the preparation, storage, and handling of **DDP-38003 dihydrochloride** stock solutions for research applications.

Quantitative Data Summary

For accurate and reproducible experimental results, it is crucial to start with a properly prepared and characterized stock solution. The following tables summarize the key properties of **DDP-38003 dihydrochloride**.

Table 1: Physicochemical Properties of **DDP-38003 Dihydrochloride**

Property	Value	Reference
Molecular Formula	C ₂₁ H ₂₈ Cl ₂ N ₄ O	[4]
Molecular Weight	423.38 g/mol	[4]
CAS Number	1831167-98-6	[4][7]
Appearance	Brown to reddish-brown solid	[7]

Table 2: Solubility Data for **DDP-38003 Dihydrochloride**

Solvent	Concentration	Notes
DMSO	≥ 29 mg/mL (≥ 68.50 mM)	Use of newly opened, anhydrous DMSO is recommended as hygroscopic DMSO can negatively impact solubility.[1][7]

Table 3: Storage and Stability Recommendations

Form	Storage Temperature	Duration	Notes
Solid Powder	4°C	As per manufacturer	Store sealed and protected from moisture. [4] [7]
Stock Solution in DMSO	-20°C	1 month	Store sealed and protected from moisture. Aliquot to avoid repeated freeze-thaw cycles. [4] [7]
Stock Solution in DMSO	-80°C	6 months	Store sealed and protected from moisture. Aliquot to avoid repeated freeze-thaw cycles. [4] [7]

Experimental Protocol: Preparation of a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **DDP-38003 dihydrochloride** in DMSO. Adjust calculations accordingly for different desired concentrations.

Materials and Equipment

- **DDP-38003 dihydrochloride** powder (CAS: 1831167-98-6)
- Anhydrous or new, unopened Dimethyl sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or cryogenic vials
- Calibrated P200 and P1000 micropipettes and sterile tips
- Vortex mixer

- Personal Protective Equipment (PPE): safety glasses, lab coat, chemical-resistant gloves

Safety Precautions

- **DDP-38003 dihydrochloride** is for research use only. Its toxicological properties have not been fully investigated.
- Handle the compound in a well-ventilated area or a chemical fume hood.
- Wear appropriate PPE at all times to avoid skin contact, inhalation, or ingestion.
- Consult the Safety Data Sheet (SDS) for this product before handling.

Calculation of Reagents

To prepare a stock solution of a specific molarity, use the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$$

For a 10 mM (0.010 mol/L) stock solution in 1 mL (0.001 L):

- $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 423.38 \text{ g/mol} \times 1000 \text{ mg/g}$
- $\text{Mass (mg)} = 4.23 \text{ mg}$

Table 4: Quick Calculation Reference for Preparing **DDP-38003 Dihydrochloride** Solutions

Desired Concentration	Mass for 1 mL Solvent	Mass for 5 mL Solvent
1 mM	0.423 mg	2.117 mg
5 mM	2.117 mg	10.585 mg
10 mM	4.234 mg	21.170 mg
50 mM	21.170 mg	105.850 mg

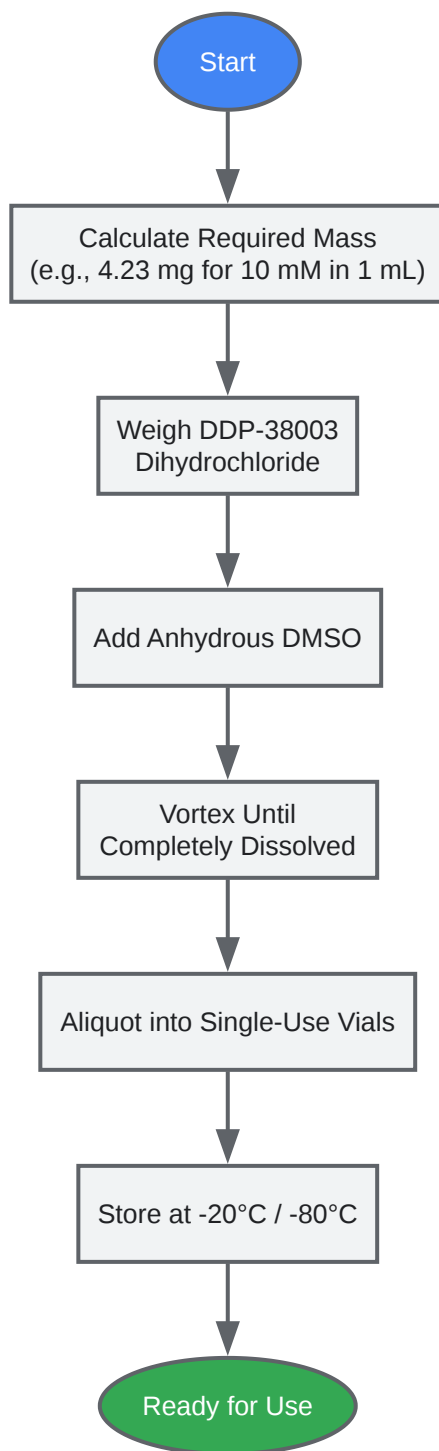
Step-by-Step Procedure

- Preparation: Before opening, allow the vial of **DDP-38003 dihydrochloride** to equilibrate to room temperature for at least 15-20 minutes to prevent condensation of moisture.
- Weighing: Tare a sterile microcentrifuge tube on the analytical balance. Carefully weigh out the calculated amount of **DDP-38003 dihydrochloride** (e.g., 4.23 mg for 1 mL of a 10 mM solution) and transfer it into the tube.
- Solubilization: Using a calibrated micropipette, add the calculated volume of fresh DMSO (e.g., 1 mL) to the tube containing the compound.
- Dissolution: Cap the tube securely and vortex at medium speed for 1-2 minutes until the solid is completely dissolved. A clear, brown to reddish-brown solution should be formed.^[7] If dissolution is slow, gentle warming (to 37°C) or brief sonication can be applied.
- Aliquoting: To prevent degradation from multiple freeze-thaw cycles, dispense the stock solution into single-use aliquots in sterile, clearly labeled cryogenic vials or microcentrifuge tubes.
- Storage: Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).^{[4][7]}

Visualizations

Workflow for Stock Solution Preparation

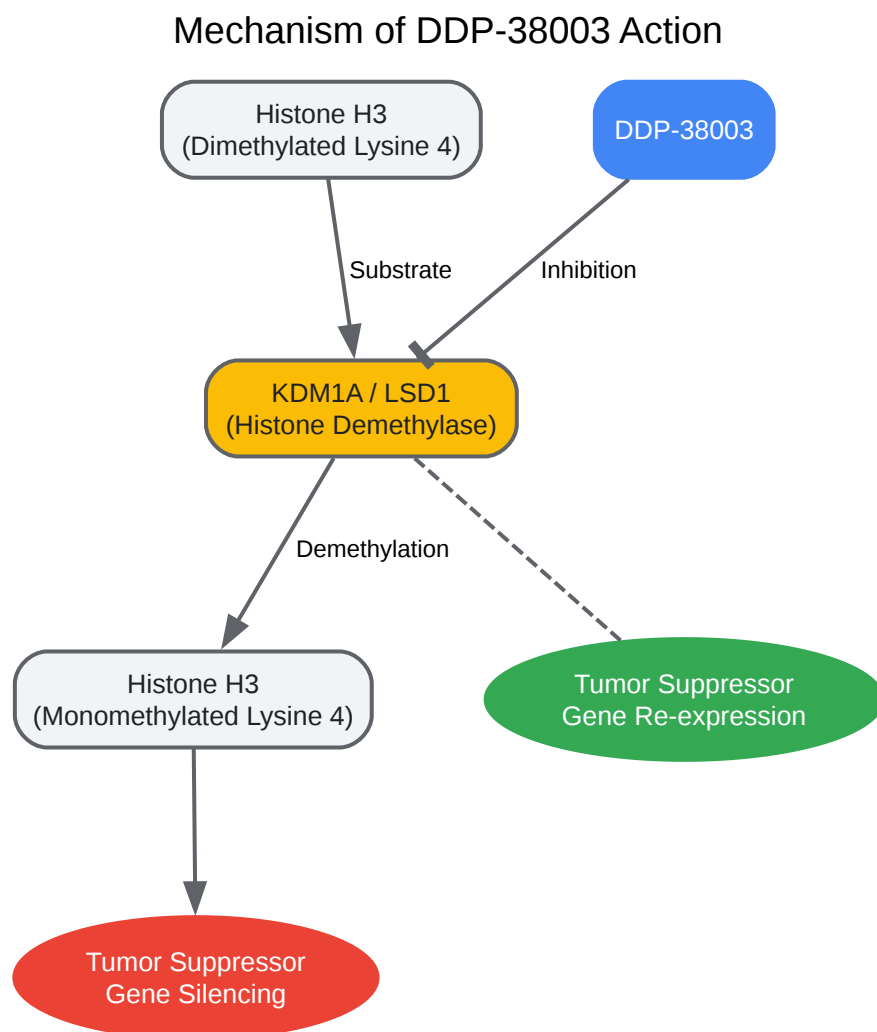
Stock Solution Workflow



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Caption: Workflow for preparing **DDP-38003 dihydrochloride** stock solution.

Simplified Signaling Pathway of KDM1A/LSD1 Inhibition



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Caption: DDP-38003 inhibits KDM1A/LSD1, preventing gene silencing.

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